

# Application Notes and Protocols for 1-Bromo-4-(trans-4-ethylcyclohexyl)benzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-4-(trans-4-ethylcyclohexyl)benzene

Cat. No.: B1282854

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific safety data sheet (SDS) or detailed handling and storage protocols for **1-Bromo-4-(trans-4-ethylcyclohexyl)benzene** were found. The following information is synthesized from data available for structurally similar compounds, including 1-Bromo-4-(trans-4-propylcyclohexyl)benzene, 1-Bromo-4-(trans-4-pentylcyclohexyl)benzene, and other related brominated aromatic hydrocarbons. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

## Introduction

**1-Bromo-4-(trans-4-ethylcyclohexyl)benzene** is a halogenated aromatic hydrocarbon. Based on the data for similar compounds, it is expected to be a white to off-white crystalline solid at room temperature.<sup>[1]</sup> Its structural analogs are utilized as intermediates in the synthesis of liquid crystals and specialty chemicals, suggesting its potential application in materials science and pharmaceutical development.<sup>[1]</sup> Due to its chemical structure, appropriate handling and storage procedures are crucial to ensure the safety of laboratory personnel and maintain the integrity of the compound.

## Physical and Chemical Properties

The following table summarizes the physical and chemical properties of structurally similar compounds. These values should be considered as estimates for **1-Bromo-4-(trans-4-**

ethylcyclohexyl)benzene.

Property	1-Bromo-4-(trans-4-propylcyclohexyl)benzene	1-Bromo-4-ethylbenzene	1-Bromo-4-cyclohexylbenzene
Molecular Formula	C <sub>15</sub> H <sub>21</sub> Br[1]	C <sub>8</sub> H <sub>9</sub> Br[2]	C <sub>12</sub> H <sub>15</sub> Br[3]
Molecular Weight	281.23 g/mol [1]	185.06 g/mol	239.15 g/mol [3]
Appearance	White to off-white crystalline solid[1]	Colorless liquid[4]	Colorless liquid[5]
Boiling Point	332.1 °C at 760 mmHg[1]	204 °C at 760 mmHg[4]	90 - 94 °C at 0.01 mmHg[5]
Flash Point	149.4 °C[1]	63 °C[4]	No data available
Density	1.167 g/cm <sup>3</sup> [1]	1.340 g/cm <sup>3</sup> [4]	No data available
Solubility	No data available	No information available[4]	No information available[5]

## Health and Safety Information

Based on analogous compounds, **1-Bromo-4-(trans-4-ethylcyclohexyl)benzene** may be harmful if swallowed, in contact with skin, or if inhaled.[6][7] It may also cause skin and eye irritation.[4][8]

Hazard Statements (Anticipated):

- Harmful if swallowed.[6]
- Causes skin irritation.[4][8]
- Causes serious eye irritation.[4][8]
- May cause respiratory irritation.[4][9]

## Experimental Protocols

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Chemical safety goggles or a face shield.[\[6\]](#)[\[10\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[\[6\]](#)[\[10\]](#) Inspect gloves before use.[\[7\]](#)
- Skin and Body Protection: Laboratory coat and appropriate protective clothing.[\[5\]](#)[\[6\]](#)
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood.[\[6\]](#)[\[10\]](#) If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

## Handling Procedures

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.[\[6\]](#)
  - Have an emergency eyewash station and safety shower readily accessible.[\[8\]](#)[\[10\]](#)
  - Assemble all necessary equipment and reagents before starting work.
- Dispensing and Use:
  - Handle the compound exclusively within a chemical fume hood to avoid inhalation of any dust or vapors.[\[6\]](#)
  - Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)[\[7\]](#)
  - When transferring the solid, use appropriate tools (e.g., spatula, weighing paper) to minimize dust generation.
  - Keep the container tightly closed when not in use.[\[4\]](#)[\[10\]](#)
- Post-Handling:
  - Wash hands thoroughly with soap and water after handling.[\[4\]](#)[\[6\]](#)

- Decontaminate all work surfaces and equipment.
- Remove and properly dispose of contaminated PPE.

## Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[10\]](#)
- The recommended storage temperature is room temperature.[\[11\]](#)

## First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[4\]](#)[\[6\]](#)
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. [\[4\]](#)[\[8\]](#) Remove contaminated clothing.[\[6\]](#) If irritation persists, seek medical attention.[\[4\]](#)
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#)[\[5\]](#) Seek medical attention.[\[4\]](#)
- If Swallowed: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)[\[10\]](#)

## Accidental Release Measures

- Small Spills:
  - Ensure adequate ventilation and wear appropriate PPE.[\[7\]](#)
  - Absorb the spill with an inert material (e.g., sand, vermiculite).[\[9\]](#)
  - Sweep up the material and place it in a suitable, labeled container for disposal.[\[5\]](#)[\[9\]](#)
- Large Spills:

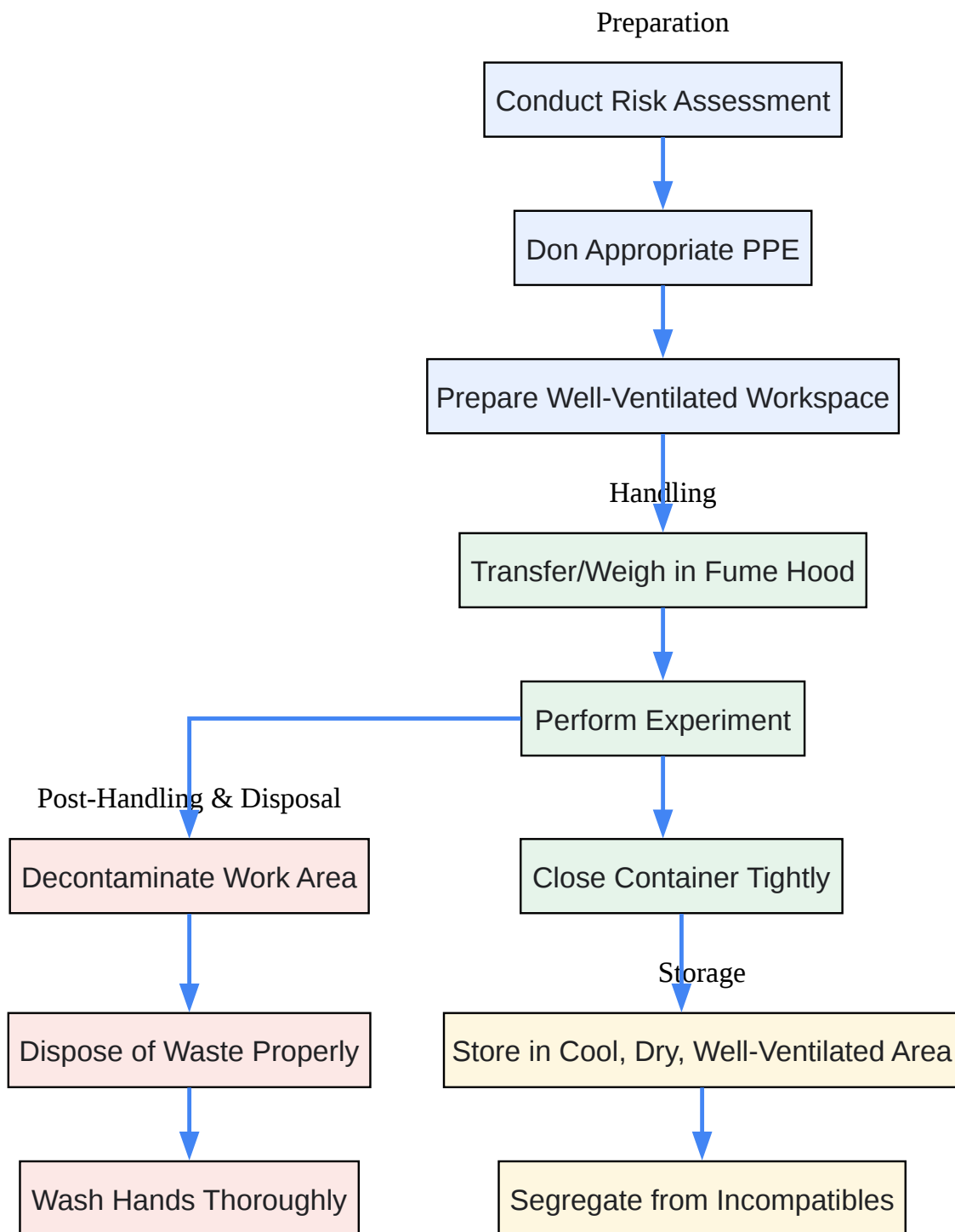
- Evacuate the area.
- Prevent the spill from entering drains or waterways.[6][9]
- Contain the spill using appropriate absorbent materials.
- Follow institutional protocols for large chemical spills and contact environmental health and safety personnel.

## Disposal

- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[4]
- Do not allow the material to enter drains or water courses.[6]

## Visualized Workflow

The following diagram illustrates the general workflow for the safe handling and storage of **1-Bromo-4-(trans-4-ethylcyclohexyl)benzene**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. Benzene, 1-bromo-4-ethyl- [webbook.nist.gov]
- 3. 1-Bromo-4-cyclohexylbenzene | C<sub>12</sub>H<sub>15</sub>Br | CID 90718 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. CAS#:79832-89-6 | 1-Bromo-4-(trans-4-pentylcyclohexyl)benzene | Chemsrcc [chemsrc.com]
- 7. assets.thermofisher.com [assets.thermofisher.com]
- 8. fishersci.com [fishersci.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. mrcgene.com [mrcgene.com]
- 11. calpaclab.com [calpaclab.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 1-Bromo-4-(trans-4-ethylcyclohexyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1282854#handling-and-storage-procedures-for-1-bromo-4-trans-4-ethylcyclohexyl-benzene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)